

CCT020312: Application Notes and Protocols for a Selective PERK Activator

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Compound of Interest

Compound Name: CCT020312

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Abstract

CCT020312 is a selective activator of the Eukaryotic Translation Initiation Factor 2-alpha Kinase 3 (EIF2AK3), more commonly known as PRKR-like Endoplasmic Reticulum Kinase (PERK).[1] As a critical component of the unfolded protein response (UPR), PERK activation plays a significant role in cellular stress signaling. **CCT020312** offers a valuable tool for investigating the downstream effects of PERK activation, including cell cycle arrest and apoptosis.[2] These application notes provide detailed information on the solubility of **CCT020312**, protocols for stock solution preparation, and methodologies for relevant in vitro experiments.

Chemical Properties

Property	Value
Synonyms	EIF2AK3 Activator, CCT 020312, CCT-020312
Molecular Formula	C ₃₁ H ₃₀ Br ₂ N ₄ O ₂
Molecular Weight	650.40 g/mol
CAS Number	324759-76-4

Solubility Data

CCT020312 exhibits solubility in various organic solvents and solvent mixtures. The following tables summarize its solubility for in vitro and in vivo applications.

In Vitro Solubility

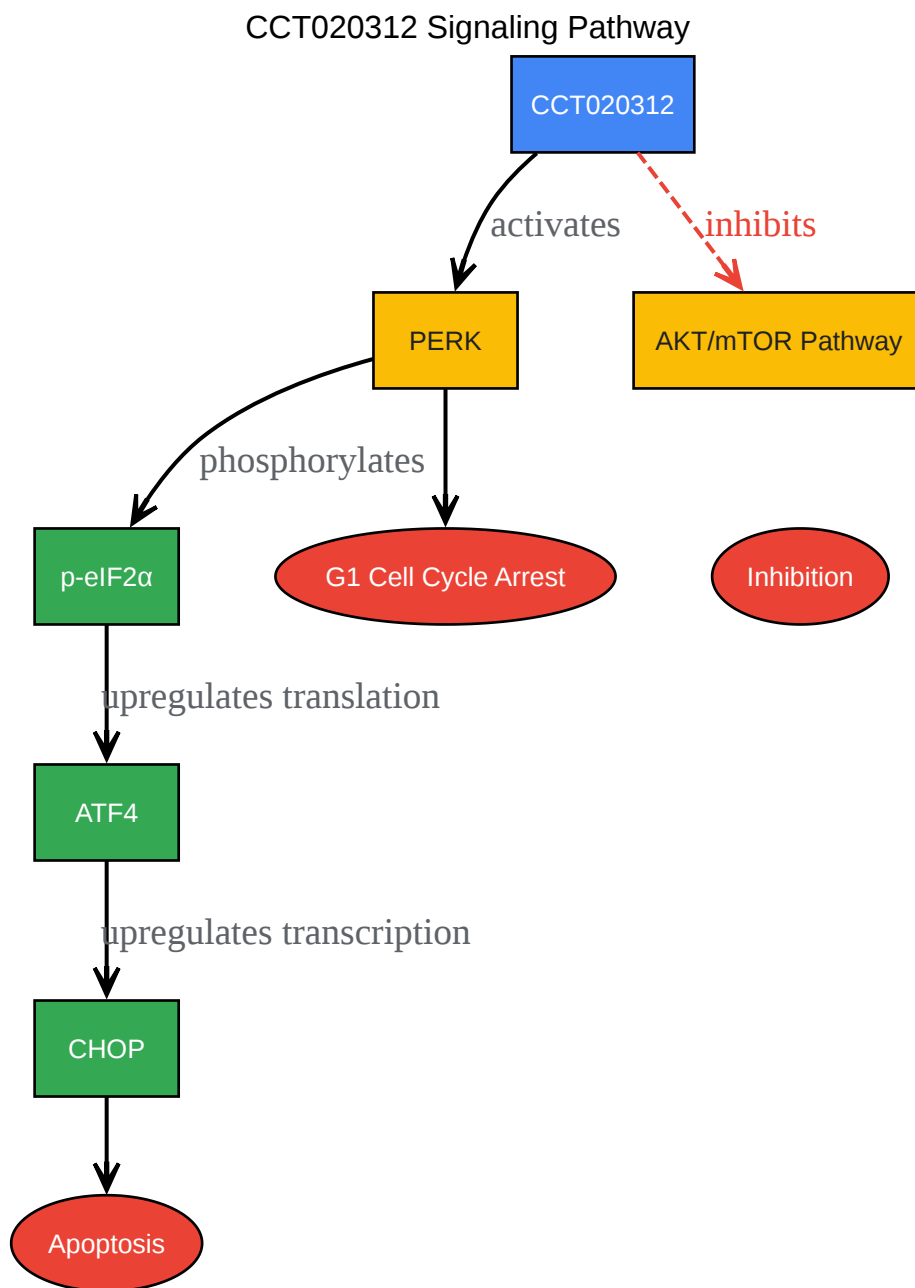
Solvent	Solubility	Concentration (mM)	Notes
DMSO	100 mg/mL[1][3]	153.75 mM[1][3]	Ultrasonic treatment may be required to achieve complete dissolution.[3] It is recommended to use fresh, anhydrous DMSO as moisture can reduce solubility. [1]
DMSO	50 mg/mL[4][5]	76.88 mM	-
DMSO	145 mg/mL[2]	222.94 mM	Sonication is recommended.[2]

In Vivo Formulations

Solvent System	Solubility	Concentration (mM)	Notes
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL[3]	≥ 3.20 mM[3]	Results in a clear solution.[3]
10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline	4 mg/mL[2]	6.15 mM	Sonication is recommended.[2]
10% DMSO, 90% (20% SBE- β -CD in saline)	2.08 mg/mL[3]	3.20 mM[3]	Forms a suspended solution; requires sonication.[3]
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL[3]	≥ 3.20 mM[3]	Results in a clear solution.[3]

Signaling Pathway and Mechanism of Action

CCT020312 selectively activates PERK, a key transducer of endoplasmic reticulum (ER) stress.[1] Upon activation, PERK phosphorylates the alpha subunit of eukaryotic initiation factor 2 (eIF2 α). This phosphorylation event leads to a global attenuation of protein synthesis, thereby reducing the protein load on the ER. However, it selectively enhances the translation of certain mRNAs, such as Activating Transcription Factor 4 (ATF4).[3] ATF4, in turn, upregulates the expression of genes involved in apoptosis, including C/EBP homologous protein (CHOP).[3] The activation of the PERK/eIF2 α /ATF4/CHOP signaling cascade by **CCT020312** can induce G1 phase cell cycle arrest and apoptosis.[2][3] Furthermore, studies have shown that **CCT020312**-mediated PERK activation can also lead to the inhibition of the AKT/mTOR signaling pathway.[2][3]



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CCT020312 selectively activates the PERK signaling cascade.

Protocols

Preparation of Stock Solutions

1. High-Concentration DMSO Stock (100 mM)

- Materials:
 - **CCT020312** powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 - Calculate the required mass of **CCT020312** for the desired volume of 100 mM stock solution (Molecular Weight: 650.40 g/mol). For 1 mL of 100 mM stock, 65.04 mg of **CCT020312** is needed.
 - Weigh the **CCT020312** powder and transfer it to a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO.
 - Vortex thoroughly to dissolve the compound. If necessary, use an ultrasonic bath to aid dissolution.[\[3\]](#)
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Storage:
 - Store the stock solution at -20°C for up to 6 months or at -80°C for up to one year.[\[6\]](#)

2. In Vivo Formulation (Example: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)

- Materials:
 - **CCT020312** DMSO stock solution (e.g., 20.8 mg/mL)
 - PEG300

- Tween-80
- Sterile Saline
- Sterile tubes
- Procedure (for 1 mL final volume):
 - To 400 μ L of PEG300, add 100 μ L of a 20.8 mg/mL **CCT020312** stock solution in DMSO. Mix thoroughly until the solution is clear.
 - Add 50 μ L of Tween-80 to the mixture and mix again until clear.
 - Add 450 μ L of sterile saline to bring the final volume to 1 mL. Mix gently.
 - The final concentration will be 2.08 mg/mL. This formulation should be prepared fresh before use.[\[6\]](#)

Cell-Based Assay: Analysis of PERK Pathway Activation

This protocol describes a general workflow for treating cancer cell lines with **CCT020312** and analyzing the downstream effects on the PERK signaling pathway via Western blotting.

Experimental Workflow: CCT020312 Cell-Based Assay

Preparation

1. Culture Cells
(e.g., HT29, MDA-MB-453)

2. Prepare CCT020312
Working Solutions

Treatment

3. Treat Cells with CCT020312
(e.g., 0-10 μ M for 24h)

Analysis

4. Cell Lysis

5. Protein Quantification

6. Western Blotting
(p-PERK, p-eIF2 α , ATF4, CHOP)

7. Data Analysis

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